

Atrazine-d5 Analytical Standard: A Technical Guide to Commercial Availability and Application

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Compound of Interest

Compound Name: Atrazine-d5

Cat. No.: B024247

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability and analytical applications of the **Atrazine-d5** (ethyl-d5) analytical standard. **Atrazine-d5** serves as a critical internal standard for the accurate quantification of atrazine, a widely used herbicide, in various environmental and biological matrices. Its use in isotope dilution mass spectrometry methods minimizes sample preparation errors and matrix effects, leading to highly accurate and precise results.

Commercial Availability

Atrazine-d5 is readily available from several reputable suppliers of analytical reference materials. It is typically offered in two primary formats: as a neat (pure) solid and as a certified solution in a specified solvent, most commonly acetonitrile. The choice between a neat standard and a solution depends on the specific requirements of the laboratory's workflow and standard operating procedures.

Below is a summary of commercially available **Atrazine-d5** analytical standards from leading suppliers. Please note that catalog numbers, concentrations, and availability are subject to change, and it is recommended to consult the suppliers' websites for the most current information.

Supplier	Product Name	Catalog Number (Example)	Format	Concentration	Solvent	CAS Number
Restek	Atrazine-d5 Standard	31984	Solution	100 µg/mL	Acetonitrile	163165-75-1
MilliporeSigma (PESTANA L®)	Atrazine-d5	34053	Neat	-	-	163165-75-1
LGC Standards	Atrazine D5 (ethylamino D5)	DRE-C10330100	Neat	-	-	163165-75-1
Cayman Chemical	Atrazine-d5	39551	Solid	-	-	163165-75-1
MedChem Express	Atrazine-d5	HY-N7091S2	-	-	-	163165-75-1
MedKoo Biosciences	Atrazine-d5	126098	-	-	-	163165-75-1

Physicochemical and Technical Data

Parameter	Value	Source
Chemical Formula	C ₈ H ₉ D ₅ ClN ₅	MedKoo Biosciences[1]
Molecular Weight	220.72 g/mol	MedKoo Biosciences[1]
Exact Mass	220.1252	MedKoo Biosciences[1]
Isotopic Purity	≥99% deuterated forms (d ₁ -d ₅)	Cayman Chemical[2]
Synonyms	2-Chloro-4-(ethylamino-d ₅)-6-(isopropylamino)-s-triazine, Atrazine D5 (ethylamino D5)	LGC Standards[3], MedKoo Biosciences
Storage Temperature	10 °C or colder (solution), -20 °C (solid)	Restek, MedKoo Biosciences

Experimental Protocols

Atrazine-d₅ is primarily utilized as an internal standard in chromatographic methods coupled with mass spectrometry, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS). Below are generalized experimental protocols for the analysis of atrazine in water and soil samples, based on established methods.

Analysis of Atrazine in Drinking Water by LC-MS/MS (Based on EPA Method 536.0)

This method is suitable for the direct analysis of triazine compounds in drinking water without the need for solid-phase extraction (SPE).

1. Standard and Sample Preparation:

- Prepare calibration standards of atrazine at concentrations ranging from 0.25 to 5.0 ng/mL in reagent water.
- Prepare a stock solution of **Atrazine-d₅** in methanol.

- Spike all samples and calibration standards with the **Atrazine-d5** internal standard solution to a final concentration of 5 ng/mL.
- To the water samples, add ammonium acetate to a final concentration of 20 mM for pH adjustment and dechlorination.

2. LC-MS/MS Analysis:

- LC Column: A suitable C18 column (e.g., Thermo Scientific Hypersil GOLD™ 100 x 2.1 mm, 3 µm).
- Mobile Phase A: 5 mM Ammonium Acetate in water.
- Mobile Phase B: Methanol.
- Flow Rate: 400 µL/min.
- Injection Volume: 10 µL.
- MS Detection: Use a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode with selected reaction monitoring (SRM). Monitor specific precursor and product ion transitions for both atrazine and **Atrazine-d5**.

Analysis of Atrazine in Soil by GC-MS

This protocol involves solvent extraction of atrazine from soil samples followed by analysis using GC-MS.

1. Sample Preparation and Extraction:

- Accurately weigh 10 g of homogenized soil into a centrifuge tube.
- Spike the soil sample with a known amount of **Atrazine-d5** solution.
- Add 20 mL of an appropriate extraction solvent (e.g., acetonitrile or a mixture of acetone and hexane).
- Vortex or sonicate the sample for 20 minutes to ensure efficient extraction.

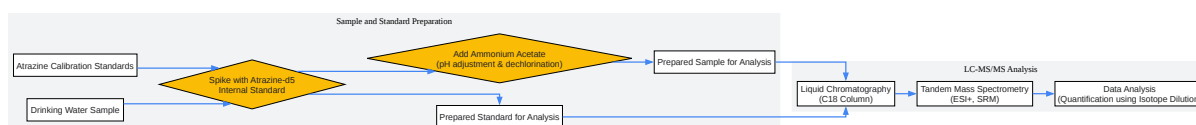
- Centrifuge the sample and collect the supernatant.
- Concentrate the extract under a gentle stream of nitrogen to a final volume of 1 mL.

2. GC-MS Analysis:

- GC Column: A non-polar or medium-polarity capillary column suitable for pesticide analysis (e.g., a 5% phenyl-methylpolysiloxane column).
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- MS Detection: Operate the mass spectrometer in electron ionization (EI) mode, scanning a mass range of m/z 50-300 or using selected ion monitoring (SIM) for the characteristic ions of atrazine and **Atrazine-d5**.

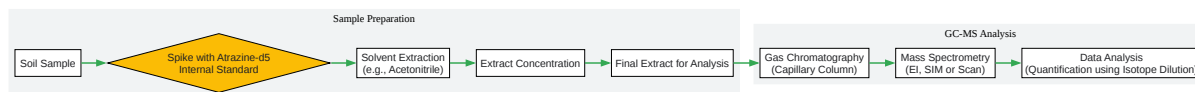
Visualizations

The following diagrams illustrate the typical analytical workflows for the determination of atrazine using **Atrazine-d5** as an internal standard.



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Caption: Workflow for Atrazine Analysis in Water by LC-MS/MS.



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Caption: Workflow for Atrazine Analysis in Soil by GC-MS.

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References

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